

Personal protective equipment for handling 1-Allylimidazole

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Compound of Interest

Compound Name: 1-Allylimidazole

Cat. No.: B1265945

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Essential Safety and Handling Guide for 1-Allylimidazole

This guide provides immediate, essential safety protocols and logistical information for handling **1-Allylimidazole** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

Chemical and Physical Properties

Property	Value
Appearance	Colorless to light yellow liquid.[1][2][3]
CAS Number	31410-01-2
Molecular Formula	C6H8N2
Flash Point	101 °C (213.80 °F)[1]
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.[1][4][5][6]

Hazard Identification and Safety Ratings

Hazard Classification	Description
GHS Hazard Statements	Harmful if swallowed (H302), Causes severe skin burns and eye damage (H314).[2][5][6]
NFPA Rating (estimated)	Health: 3, Flammability: 1, Instability: 0.[1]

Operational Plan: Handling and Personal Protective Equipment (PPE)

Safe handling of **1-Allylimidazole** requires strict adherence to engineering controls and the use of appropriate personal protective equipment.

Engineering Controls:

- Ventilation: Always handle this chemical within a properly functioning certified laboratory chemical fume hood.[1][4][7][8]
- Safety Stations: An emergency eyewash unit and a safety shower must be readily accessible, ideally within fifty feet and ten seconds of the work area.[1][4][7]

Required Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[1] A face shield may also be necessary.	Protects against severe eye burns and damage. ^{[1][5][7]}
Skin Protection	Gloves: Wear appropriate protective gloves to prevent skin exposure. ^{[1][7]} Inspect gloves before use and use proper removal techniques. Clothing: Wear appropriate protective clothing to prevent skin exposure. ^{[1][7]} An impervious, long-sleeved gown that closes in the back is recommended. ^[9]	Prevents severe skin burns. ^{[1][5][7]}
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation occurs, or during a spill. ^{[1][7]}	Protects against chemical burns to the respiratory tract. ^[1]

Procedural Guidance: Step-by-Step Protocols

General Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before use.
- Wash hands thoroughly after handling.^[7] Do not eat, drink, or smoke in the work area.^[7]

- Avoid all contact with eyes, skin, and clothing.[\[1\]](#)[\[8\]](#)
- Do not breathe vapor, mist, or gas.[\[1\]](#)[\[7\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[8\]](#)
- Use only in a chemical fume hood.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Contaminated work clothing should not be allowed out of the workplace.[\[7\]](#)
- Discard any contaminated shoes.[\[1\]](#)

Storage Protocol:

- Store in a designated "Corrosives area".[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Ensure the container is kept tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[4\]](#)
[\[7\]](#)

Emergency and Disposal Plans

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately get medical aid.[1] Do not allow the victim to rub or close their eyes.[1] Flush eyes with copious amounts of water for at least 15-30 minutes.[1][7][8]
Skin Contact	Immediately get medical aid.[1] Flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. [1][7][8] Wash clothing before reuse.[1]
Inhalation	Immediately get medical aid.[1] Move the person to fresh air.[1] If breathing is difficult, give oxygen.[1][7][8] Do NOT use mouth-to-mouth resuscitation.[1][7][8]
Ingestion	Immediately get medical aid.[1] Do NOT induce vomiting.[1][5] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[1]

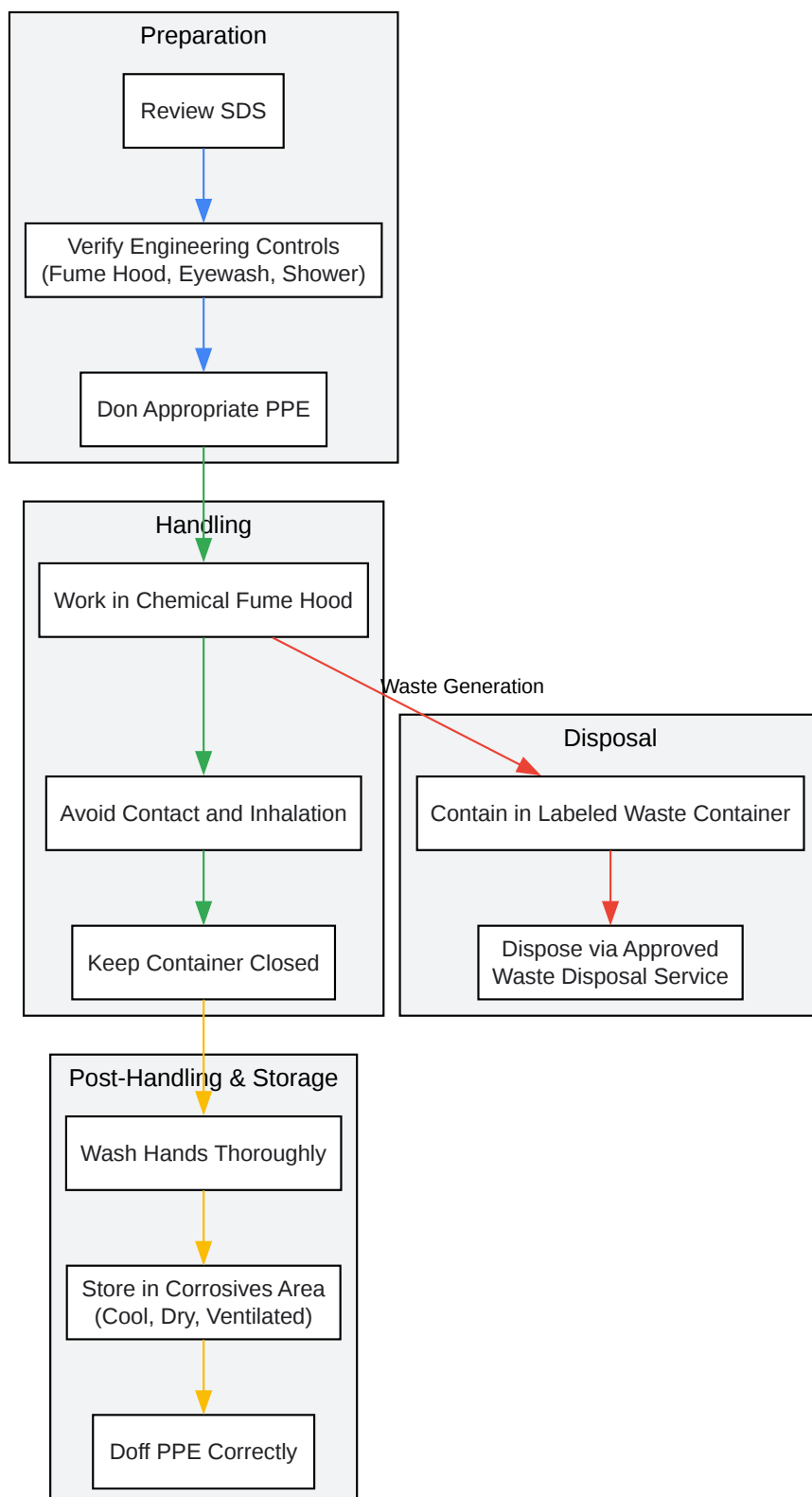
Spill and Leak Response:

- Evacuate personnel to a safe area.[8]
- Ensure adequate ventilation.[1][8]
- Remove all sources of ignition.[1]
- Wear the appropriate PPE as outlined in Section 8 of the SDS.[1]
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[1]
- Using a non-sparking tool, scoop up the material and place it into a suitable, labeled container for disposal.[1]
- Prevent runoff from entering storm sewers and ditches.[1]

Disposal Plan:

- Dispose of waste material in accordance with all applicable national and local regulations.[5]
- Chemicals should be left in their original containers and not mixed with other waste.
- Entrust disposal to a licensed waste disposal company.[5] Handle uncleaned containers as you would the product itself.

Diagrams



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Caption: Workflow for Safe Handling of **1-Allylimidazole**.

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